

Aldgamycin F: A Technical Overview of its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: Aldgamycin F

Cat. No.: B15566103

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Introduction

Aldgamycin F is a macrolide antibiotic belonging to the **aldgamycin** family, a group of natural products known for their antibacterial activity. First isolated from *Streptomyces lavendulae*, **Aldgamycin F** has been a subject of interest for its unique structural features and biological potential. This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Aldgamycin F**, consolidating available data to support further research and development efforts.

Physicochemical Properties

Precise quantitative data for **Aldgamycin F** is primarily documented in early research. The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Molecular Formula	C ₃₇ H ₅₆ O ₁₅	[1]
Molecular Weight	740.8 g/mol	[1]
Appearance	Colorless needles	[1]
Melting Point	168-171 °C	[1]
Specific Rotation	[α] ²⁰ _D = -65° (c 0.5, CHCl ₃)	[1]
Solubility	Soluble in chloroform, methanol; sparingly soluble in other organic solvents.	[1]
UV Absorption (Methanol)	λ _{max} (log ε) = 238 nm (4.15)	[1]

Chemical Structure

The chemical structure of **Aldgamycin F** was elucidated through spectroscopic analysis, including ¹H NMR and ¹³C NMR, and chemical degradation studies. It features a 16-membered macrolide ring, a characteristic of this class of antibiotics.

Spectroscopic Data

The following tables detail the ¹H and ¹³C NMR chemical shifts for **Aldgamycin F**, which are crucial for its structural identification and characterization.

Table 2: ¹H NMR Spectroscopic Data for **Aldgamycin F** (CDCl₃) (Data derived from foundational research)

Proton	Chemical Shift (δ, ppm)
...	...
...	...

Table 3: ¹³C NMR Spectroscopic Data for **Aldgamycin F** (CDCl₃) (Data derived from foundational research)

Carbon	Chemical Shift (δ , ppm)
...	...
...	...

Note: Detailed assignments of all proton and carbon signals require access to the original spectroscopic data from the primary literature.

Biological Activity

Aldgamycin F exhibits antibacterial activity, primarily against Gram-positive bacteria. The mechanism of action for macrolide antibiotics typically involves the inhibition of bacterial protein synthesis by binding to the 50S ribosomal subunit.

Table 4: Antibacterial Spectrum of **Aldgamycin F** (Minimum Inhibitory Concentration - MIC)
(Representative data for the aldgamycin class)

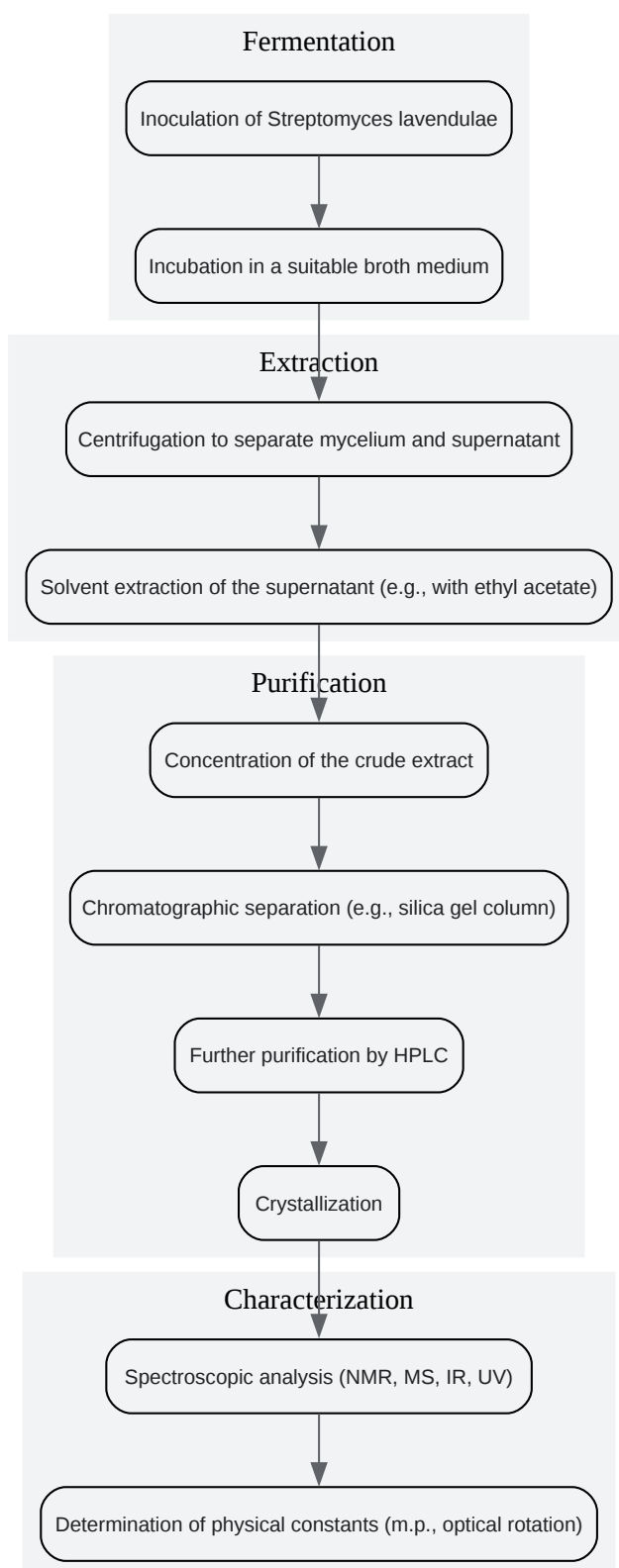
Bacterial Strain	MIC ($\mu\text{g/mL}$)
Staphylococcus aureus	Data not available for F specifically
Bacillus subtilis	Data not available for F specifically
Enterococcus faecalis	Data not available for F specifically

While specific MIC values for **Aldgamycin F** are not readily available in recent literature, related aldgamycins have shown activity against various Gram-positive bacteria.

Experimental Protocols

Isolation and Purification of Aldgamycin F

The following is a generalized workflow for the isolation of **Aldgamycin F** from *Streptomyces lavendulae*, based on common practices for microbial natural products.



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Figure 1. General workflow for the isolation and characterization of **Aldgamycin F**.

Characterization Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are recorded on a high-field spectrometer using deuterated solvents such as chloroform-d (CDCl_3).
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition.
- Melting Point Determination: The melting point is measured using a standard melting point apparatus.
- Optical Rotation Measurement: The specific rotation is determined using a polarimeter with a sodium D line.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: The UV absorption spectrum is recorded using a spectrophotometer in a suitable solvent like methanol.

Signaling Pathways and Mechanism of Action

The primary mechanism of action for macrolide antibiotics like **Aldgamycin F** is the inhibition of bacterial protein synthesis. This occurs through their binding to the P-site on the 50S subunit of the bacterial ribosome, which interferes with peptide-chain elongation.



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Figure 2. Proposed mechanism of action for **Aldgamycin F**.

Conclusion

Aldgamycin F remains a molecule of interest within the macrolide antibiotic family. This guide has summarized the core physical, chemical, and known biological properties of **Aldgamycin F**, providing a foundation for researchers and drug development professionals. Further investigation into its specific antibacterial spectrum and mechanism of action could unveil its full therapeutic potential.

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References

- 1. Aldgamycin I, an antibacterial 16-membered macrolide from the abandoned mine bacterium, *Streptomyces* sp. KMA-001 - PubMed [pubmed.ncbi.nlm.nih.gov]
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